

Molecular Architecture and Characterization of Calcium Lactobionate Hydrate: A Technical Guide

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Compound of Interest

Compound Name: Calcium lactobionate hydrate

Cat. No.: B8006933

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Executive Summary

Calcium Lactobionate Hydrate (CaLB) is a calcium salt of lactobionic acid, a disaccharide derivative produced by the oxidation of lactose. Unlike simple inorganic calcium salts (e.g., carbonate, chloride), CaLB exhibits unique coordination chemistry that confers high water solubility, organ-protective properties, and distinct stabilization capabilities in pharmaceutical formulations.

This guide moves beyond basic datasheet parameters to explore the molecular architecture, hydration dynamics, and analytical protocols required for the rigorous characterization of this compound. It is designed to support researchers in verifying material identity and optimizing its use in high-value applications such as organ preservation solutions (e.g., University of Wisconsin solution) and mineral fortification.

Molecular Structure and Stoichiometry

Chemical Identity

Calcium lactobionate is formed by the interaction of one calcium ion (

) with two lactobionate anions. The lactobionate moiety consists of a galactose unit linked via a -1,4-glycosidic bond to a gluconic acid unit.

- IUPAC Name: Calcium bis(4-O-
-D-galactopyranosyl-D-gluconate)
- CAS Number: 110638-68-1 (Dihydrate), 5001-51-4 (Anhydrous)
- Anhydrous Formula:
- Hydrate Formula:
(Typically dihydrate,
)

Molecular Weight Calculations

Precise stoichiometry is critical for formulation accuracy. The molecular weight (MW) shifts significantly based on the hydration state.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Critical Note: Commercial "Calcium Lactobionate" is frequently supplied as the dihydrate. Researchers must verify the Certificate of Analysis (CoA) for water content (Loss on Drying) to adjust molar calculations.

Coordination Chemistry

The high solubility of calcium lactobionate (>50 g/100 mL) compared to calcium gluconate arises from its specific coordination geometry. The calcium ion acts as a central node, coordinating with oxygen atoms from the carboxylate group and adjacent hydroxyl groups of the gluconate moiety.

Unlike simple salts where the lattice energy is high, the bulky lactobionate ligands prevent tight crystal packing. The coordination sphere of

in carbohydrate complexes is typically 7- or 8-coordinate, often adopting a distorted pentagonal bipyramidal geometry. This "chelating" effect masks the calcium ion, preventing rapid precipitation with phosphates or carbonates, a property vital for its use in biological buffers.



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Figure 1: Synthesis and structural formation of Calcium Lactobionate.[1] The process transforms the disaccharide lactose into a high-solubility calcium chelate.

Physicochemical Properties[2][4][6][7][8][9][10]

- Solubility: Freely soluble in water; practically insoluble in ethanol and ether.
- pH Stability: Aqueous solutions (10% w/v) typically exhibit a pH of 5.4 – 7.4. It is stable in neutral to slightly acidic conditions but may undergo hydrolysis of the lactone/acid equilibrium in highly acidic environments.
- Optical Rotation: Specific rotation
is typically between +22.0° and +26.5° (calculated on an anhydrous basis).
- Hygroscopicity: The material is hygroscopic. Exposure to high humidity can lead to the formation of "gelatinous" masses, complicating handling. Storage in tightly sealed containers is mandatory.

Analytical Characterization Protocols

To ensure scientific integrity, a multi-modal approach is required to confirm identity, purity, and hydration state.

Protocol: Calcium Content via Complexometric Titration

Validates the stoichiometric ratio of Calcium to Lactobionate.

- Preparation: Dissolve approx. 800 mg of sample (accurately weighed) in 150 mL of deionized water containing 2 mL of 3 N HCl.
- Buffering: Add 15 mL of 1 N NaOH to adjust pH (target pH > 12 for calcium specific titration).
- Indicator: Add 300 mg of Hydroxy Naphthol Blue indicator.
- Titration: Titrate immediately with 0.05 M Edetate Disodium (EDTA) VS until the solution turns from deep pink/purple to deep blue.
- Calculation:

(Target: 5.0% - 5.3% depending on hydration)

Protocol: Hydration State via Thermogravimetric Analysis (TGA)

Distinguishes between surface moisture and crystal water.

- Instrument: Calibrated TGA (e.g., TA Instruments or Mettler Toledo).
- Method: Ramp 10°C/min from 25°C to 250°C under Nitrogen purge (50 mL/min).
- Interpretation:
 - Step 1 (<100°C): Loss of surface moisture.
 - Step 2 (100°C - 160°C): Loss of coordinated water molecules.
 - Theoretical Loss:
 - Monohydrate: ~2.3%
 - Dihydrate: ~4.5%
 - Note: Decomposition of the organic moiety typically begins >200°C.

Protocol: Structural Verification via HPLC

Separates Lactobionate from potential Lactose impurities.

- Column: Anion exchange or specialized organic acid column (e.g., Aminex HPX-87H).
- Mobile Phase: Dilute Sulfuric Acid (0.005 M) or Sodium Carbonate buffers depending on column type.
- Detection: Refractive Index (RI) or UV at 210 nm (carboxyl group).
- Acceptance Criteria: Single major peak matching the retention time of Lactobionic Acid standard. Lactose impurity should be <1.0%.^[2]



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Figure 2: Analytical workflow for the qualification of **Calcium Lactobionate Hydrate**.

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